

An In-depth Technical Guide to 4-Chloro-2-fluorobenzonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Chloro-2-fluorobenzonitrile

Cat. No.: B1347046

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This guide provides a comprehensive overview of the molecular structure, physicochemical properties, and synthetic applications of **4-Chloro-2-fluorobenzonitrile**, tailored for researchers, scientists, and professionals in drug development and chemical synthesis.

Molecular Structure and Properties

4-Chloro-2-fluorobenzonitrile is an aromatic organic compound characterized by a benzene ring substituted with a nitrile (-C≡N) group, a chlorine atom, and a fluorine atom. The IUPAC name for this compound is **4-chloro-2-fluorobenzonitrile**.^{[1][2][3]} Its chemical structure is foundational to its utility as a versatile intermediate in the synthesis of complex molecules.

The molecular formula for **4-Chloro-2-fluorobenzonitrile** is C₇H₃ClFN.^{[1][2][3][4][5]} The presence of halogen atoms and the nitrile group significantly influences its reactivity and physical properties.

Quantitative Physicochemical Data

The key physicochemical properties of **4-Chloro-2-fluorobenzonitrile** are summarized in the table below for easy reference and comparison.

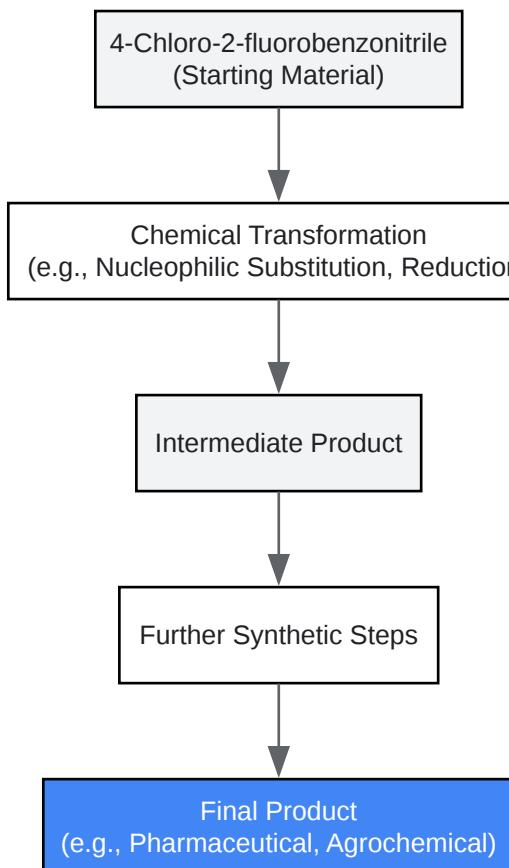
Property	Value	Source(s)
Molecular Weight	155.55 g/mol	[1]
Molecular Formula	C ₇ H ₃ ClFN	[1] [2] [4] [5]
CAS Number	57381-51-8	[2] [3] [4] [5]
Melting Point	56 - 62 °C	[2] [4] [5]
Boiling Point	92 °C at 22 mmHg	[5]
Density	1.3 ± 0.1 g/cm ³	[5]
Appearance	White to light yellow crystalline powder	[4]
SMILES	FC1=CC(Cl)=CC=C1C#N	[2] [3]

Applications in Synthesis

4-Chloro-2-fluorobenzonitrile is a crucial building block in the pharmaceutical and agrochemical industries.[\[4\]](#) Its halogenated structure serves as a key intermediate for creating a variety of biologically active molecules.[\[4\]](#)

- Pharmaceutical Development: This compound is integral to the synthesis of novel pharmaceuticals, particularly in the development of anti-inflammatory and analgesic drugs.[\[4\]](#)
- Agrochemical Formulation: It is utilized in the production of herbicides and pesticides, contributing to enhanced crop protection.[\[4\]](#)
- Material Science: Researchers employ **4-Chloro-2-fluorobenzonitrile** in the creation of specialized polymers and materials for coatings with improved chemical resistance.[\[4\]](#)

The following diagram illustrates the general workflow of how **4-Chloro-2-fluorobenzonitrile** is used as a synthetic intermediate.



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Caption: Synthetic workflow using **4-Chloro-2-fluorobenzonitrile**.

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References

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